

Commercial Availability and Technical Profile of (R)-1-(4-Iodophenyl)ethanamine hydrochloride

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Compound of Interest

Compound Name: (R)-1-(4-Iodophenyl)ethanamine
hydrochloride

Cat. No.: B577831

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For Researchers, Scientists, and Drug Development Professionals

Introduction

(R)-1-(4-Iodophenyl)ethanamine hydrochloride is a chiral amine building block of interest in medicinal chemistry and organic synthesis. Its structure, featuring a stereocenter and an iodo-substituted phenyl ring, makes it a valuable precursor for the development of novel pharmaceutical agents and other complex organic molecules. The presence of the iodine atom allows for further functionalization through various cross-coupling reactions, while the chiral amine moiety is a key feature in many biologically active compounds. This technical guide provides an overview of its commercial availability, physicochemical properties, and synthetic considerations.

Commercial Availability

(R)-1-(4-Iodophenyl)ethanamine hydrochloride is commercially available from several chemical suppliers. It is typically offered in research quantities with a purity of 98% or higher.^[1]
^[2]

Table 1: Commercial Supplier Information

Supplier	Purity	CAS Number	Molecular Formula	Molecular Weight (g/mol)
Various	≥98%	1246649-06-8	C ₈ H ₁₁ ClIN	283.54

Note: The CAS number for the corresponding (S)-isomer hydrochloride is 1308650-40-9.[3]
The racemic form is also commercially available.

Physicochemical Properties

Detailed experimental data on the physical and chemical properties of **(R)-1-(4-Iodophenyl)ethanamine hydrochloride** are not extensively reported in publicly available literature. However, based on its structure and data for similar compounds, the following properties can be anticipated.

Table 2: Physicochemical Properties

Property	Value	Notes
Molecular Formula	C ₈ H ₁₁ ClIN	Confirmed by suppliers.[1][2]
Molecular Weight	283.54	Calculated from the molecular formula.[1][2]
Appearance	White to off-white solid	Typical for amine hydrochloride salts.
Melting Point	Not available	Expected to be a crystalline solid with a defined melting point.
Boiling Point	Not available	Likely to decompose upon heating at atmospheric pressure.
Solubility	Soluble in water, methanol	Expected behavior for a hydrochloride salt.
Purity	≥98%	As stated by commercial suppliers.[1][2]

Spectral Data

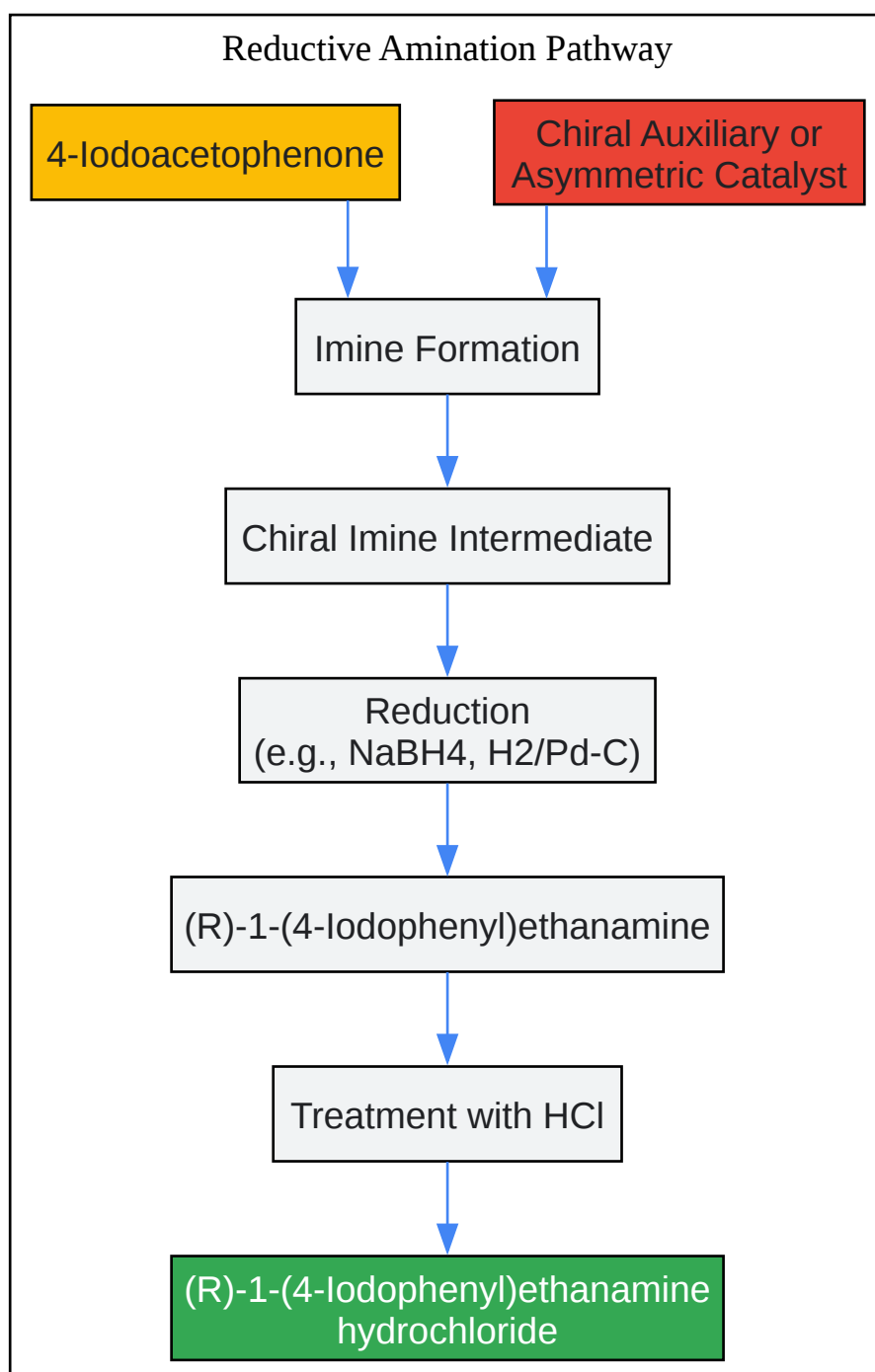
Specific spectral data (¹H NMR, ¹³C NMR, IR, Mass Spectrometry) for **(R)-1-(4-Iodophenyl)ethanamine hydrochloride** are not readily available in the public domain.

Researchers procuring this compound should rely on the Certificate of Analysis provided by the supplier for detailed analytical data.

Synthesis

A specific, detailed experimental protocol for the synthesis of **(R)-1-(4-Iodophenyl)ethanamine hydrochloride** is not widely published. However, a general and plausible synthetic route can be inferred from standard organic chemistry transformations and patent literature describing the synthesis of similar primary amine hydrochlorides. A common approach involves the reductive amination of 4-iodoacetophenone.

A potential synthetic workflow is outlined below:



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Caption: A plausible synthetic workflow for **(R)-1-(4-Iodophenyl)ethanamine hydrochloride**.

Experimental Protocols

Detailed, validated experimental protocols for the use of **(R)-1-(4-Iodophenyl)ethanamine hydrochloride** are scarce in peer-reviewed literature, suggesting its primary role as a building block for further synthesis. Researchers should adapt standard protocols for reactions involving chiral primary amines, such as amide bond formation, N-alkylation, and cross-coupling reactions.

Biological Activity and Signaling Pathways

There is no readily available information in the public domain regarding the specific biological activity or the involvement of **(R)-1-(4-Iodophenyl)ethanamine hydrochloride** in any signaling pathways. Its utility in drug discovery is primarily as a synthetic intermediate for the preparation of more complex molecules that may possess biological activity.

Safety Information

A specific Safety Data Sheet (SDS) for **(R)-1-(4-Iodophenyl)ethanamine hydrochloride** is not widely accessible. However, based on the known hazards of similar chemical compounds, it should be handled with care in a laboratory setting. Potential hazards may include:

- Skin and eye irritation.
- Harmful if swallowed or inhaled.

Standard personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated fume hood.

Conclusion

(R)-1-(4-Iodophenyl)ethanamine hydrochloride is a commercially available chiral building block with potential applications in the synthesis of complex organic molecules, particularly in the field of drug discovery. While detailed physicochemical and biological data are limited in the public domain, its structure offers versatile opportunities for synthetic elaboration. Researchers are advised to obtain a Certificate of Analysis and Safety Data Sheet from their supplier and to handle the compound with appropriate safety precautions.

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